

Personal protective equipment for handling 2-Hydrazino-1,3-benzoxazole

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Compound of Interest

Compound Name: 2-Hydrazino-1,3-benzoxazole

Cat. No.: B085069

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Essential Safety and Handling Guide for 2-Hydrazino-1,3-benzoxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Hydrazino-1,3-benzoxazole** (CAS No. 15062-88-1). Adherence to these procedures is essential to ensure personal safety and minimize environmental impact. This compound is a hazardous chemical and should be handled with extreme caution by trained personnel only.

Hazard Identification and Classification

2-Hydrazino-1,3-benzoxazole is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Classification:

Hazard Class	Category	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Warning
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning

Source: Aggregated GHS information from multiple suppliers.[\[1\]](#)

Due to its hydrazine functional group, this compound should be treated as a potential carcinogen and mutagen with extreme caution, similar to the parent compound, hydrazine.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2-Hydrazino-1,3-benzoxazole**.

Equipment Type	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield	Protects against splashes and airborne particles causing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene)	Prevents skin contact, as the substance is harmful if absorbed through the skin.
Body Protection	Flame-resistant lab coat and full-length pants	Shields skin from accidental spills and contact.
Footwear	Closed-toe shoes	Protects feet from spills.
Respiratory Protection	Use in a certified chemical fume hood	Avoids inhalation of the harmful dust or vapors. A respirator may be required for spill cleanup or if a fume hood is not available, based on a risk assessment.

Source: General guidelines for handling hydrazine derivatives.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Safe Handling and Storage

Engineering Controls:

- Always handle **2-Hydrazino-1,3-benzoxazole** in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[7\]](#)

Handling Procedures:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[8\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[5\]](#)

- Wash hands thoroughly after handling, even if gloves were worn.[[5](#)]
- Minimize the generation of dust when handling the solid form.

Storage:

- Store in a cool, dry, dark, and well-ventilated area.[[2](#)]
- Keep the container tightly sealed and store under an inert atmosphere if possible.[[2](#)]
- Recommended storage temperature is -20°C.[[4](#)][[7](#)]
- Store away from incompatible materials, such as strong oxidizing agents.[[7](#)]

First Aid Measures

In case of exposure, seek immediate medical attention and provide the safety data sheet to the medical personnel.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][7]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area immediately.
- Do not attempt to clean up a significant spill without proper training and PPE.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate solvent, followed by washing with soap and water.
- All materials used for cleanup should be disposed of as hazardous waste.

Waste Disposal:

- **2-Hydrazino-1,3-benzoxazole** and any contaminated materials must be disposed of as hazardous waste.[9]
- Collect waste in a dedicated, properly labeled, and sealed container.[10]
- Do not dispose of this chemical down the drain or in regular trash.[10]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal at an approved waste disposal facility.[11]
- For empty containers, the first rinse should be collected and disposed of as hazardous waste.[9]

Experimental Protocol: Weighing and Preparing a Solution

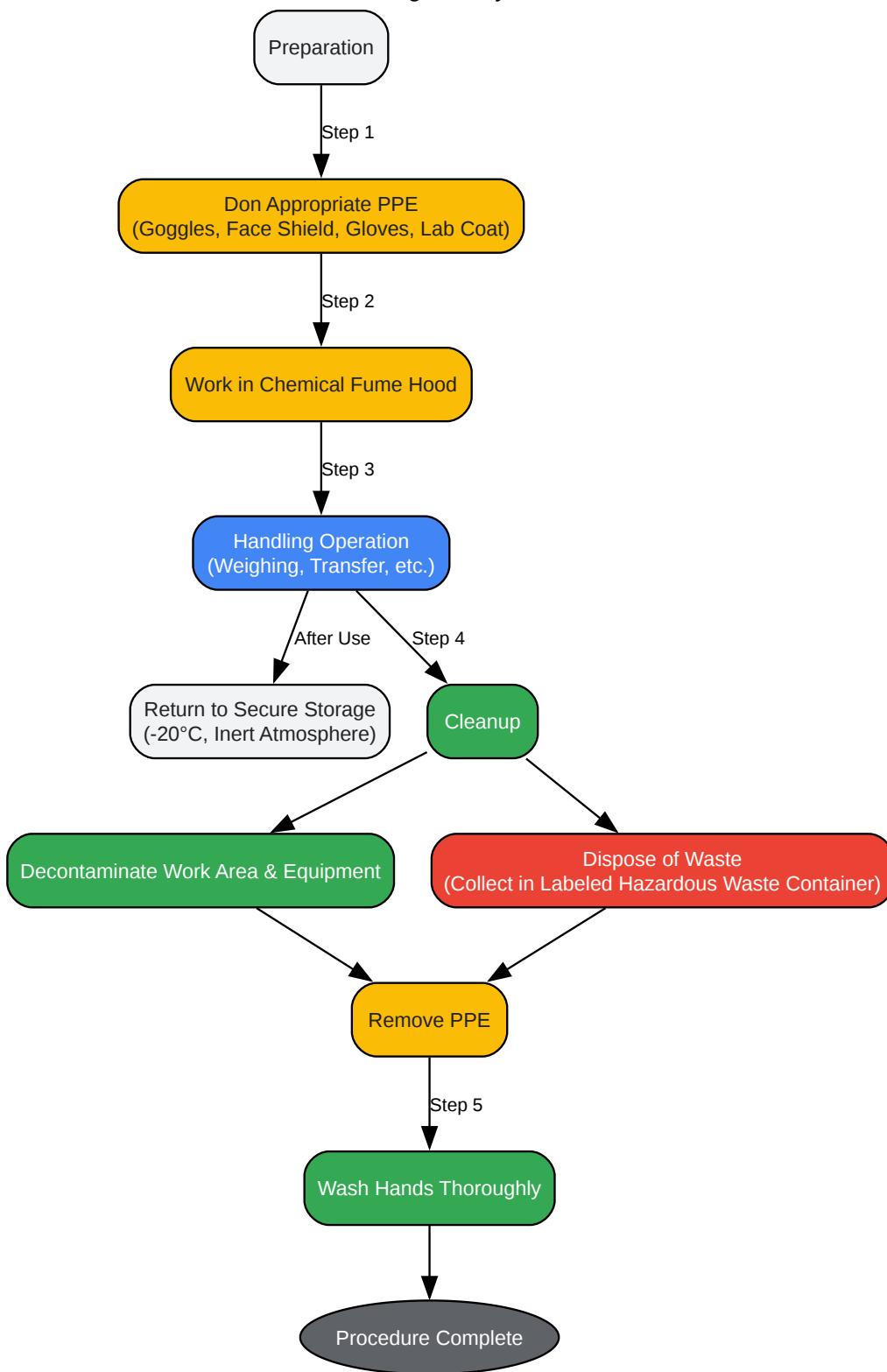
This protocol outlines the steps for safely weighing the solid compound and preparing a solution.

- Preparation:
 - Ensure the chemical fume hood is operational.
 - Don the required PPE: lab coat, safety goggles, face shield, and chemical-resistant gloves.
 - Designate a specific area within the fume hood for handling the compound.
- Weighing:
 - Place an analytical balance inside the fume hood or use a draft shield.
 - Use a tared weigh boat or paper.
 - Carefully transfer the desired amount of **2-Hydrazino-1,3-benzoxazole** to the weigh boat using a clean spatula, minimizing dust creation.

- Securely close the primary container immediately after dispensing.
- Solution Preparation:
 - Place a beaker or flask containing the desired solvent on a stir plate within the fume hood.
 - Carefully add the weighed **2-Hydrazino-1,3-benzoxazole** to the solvent.
 - Use a small amount of solvent to rinse the weigh boat and add it to the solution to ensure a complete transfer.
 - Allow the compound to dissolve completely with stirring.
- Cleanup:
 - Dispose of the used weigh boat, gloves, and any other contaminated disposable materials in the designated hazardous waste container.
 - Wipe down the spatula and the work area within the fume hood with a suitable solvent.
 - Wash hands thoroughly after completing the procedure and removing PPE.

Visual Workflow for Safe Handling

Workflow for Safe Handling of 2-Hydrazino-1,3-benzoxazole

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for 2-Hydrazino-1,3-benzoxazole.**

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